

Personal protective equipment for handling Mefenamic Acid

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Compound of Interest

Compound Name: Mefenamic Acid

Cat. No.: B1676150

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Essential Safety and Handling Guide for Mefenamic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Mefenamic Acid**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification

Mefenamic acid is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[1] It is also suspected of damaging fertility or the unborn child.[2] Long-term or repeated exposure may have adverse effects on the gastrointestinal system, liver, kidneys, and heart.[3]

Signal Word: Danger[4]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment must be worn when handling **Mefenamic Acid**.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles.	Protects against dust particles and splashes.[1][5][6]
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves must be inspected before use and disposed of properly after.[1][5]
Body Protection	Laboratory coat or impervious protective clothing.	Prevents contamination of personal clothing.[1][4]
Respiratory Protection	NIOSH-approved respirator.	Required when engineering controls are insufficient to control airborne dust, or if the occupational exposure limit is exceeded.[3][7]

Quantitative Toxicity Data

The following table summarizes the acute toxicity data for **Mefenamic Acid**.

Route of Exposure	Test Species	Dose (LD50)
Oral	Mouse	525 mg/kg
Oral	Rat	740 mg/kg
Intraperitoneal	Mouse	120 mg/kg
Intraperitoneal	Rat	327 mg/kg
Data sourced from Cayman Chemical Safety Data Sheet. [2]		

Standard Operating Procedures for Handling

Routine Handling:

- Preparation: Ensure a well-ventilated area, such as a chemical fume hood, is used for handling **Mefenamic Acid** powder to minimize dust generation.[3][5]
- Personal Protective Equipment: Before handling, don all required PPE as specified in the table above.
- Weighing and Transfer: Handle **Mefenamic Acid** carefully to avoid creating dust.[5][8] Use clean, dedicated spatulas and weighing boats.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[5][6] Clean all equipment and the work area to prevent cross-contamination.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][6]

Emergency Protocols

Immediate and appropriate responses to emergencies can significantly mitigate harm.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[6][9]
- Skin Contact: Remove contaminated clothing and wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[5][6]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[5][6]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][5][6]

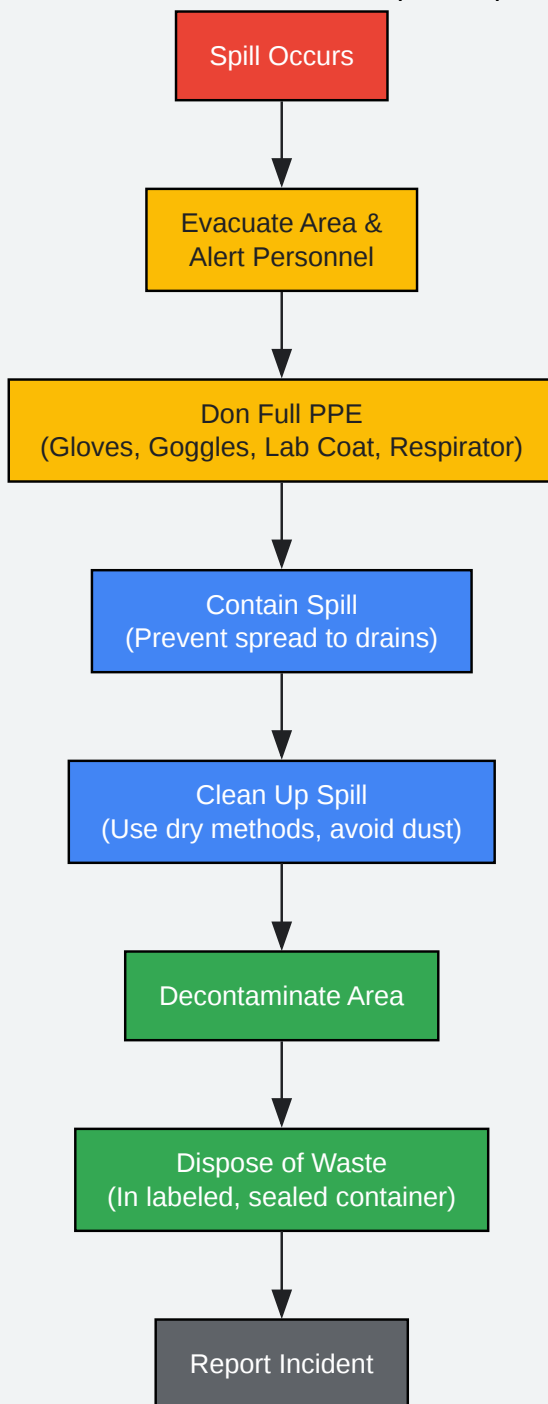
Spill Management Protocol:

- Evacuate: Alert personnel in the immediate area and evacuate non-essential staff.[1][8]
- Ventilate: Ensure the area is well-ventilated.

- Containment: Prevent the spill from entering drains or waterways.[\[1\]](#)[\[8\]](#)
- Clean-up (Dry Spill):
 - Wear full PPE, including respiratory protection.
 - Use dry clean-up procedures to avoid generating dust.[\[8\]](#)
 - Gently sweep or vacuum the spilled material. Ensure the vacuum is fitted with a HEPA filter.[\[8\]](#)
 - Place the collected material into a suitable, labeled, and sealed container for disposal.[\[6\]](#)
[\[8\]](#)
- Decontamination: Thoroughly clean the spill area with a damp cloth or appropriate cleaning materials.[\[9\]](#)
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[5\]](#)[\[8\]](#)

Below is a workflow diagram illustrating the spill response procedure.

Workflow for Mefenamic Acid Spill Response



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Caption: Workflow for **Mefenamic Acid** Spill Response.

Disposal Plan

All **Mefenamic Acid** waste, including contaminated materials, must be handled as hazardous waste.

Procedure:

- Segregation: Do not mix **Mefenamic Acid** waste with other waste streams.
- Containment: Place waste in a clearly labeled, sealed, and appropriate container to prevent leakage or spillage.[6][8]
- Disposal: Arrange for disposal through a licensed professional waste disposal service.[5] All disposal activities must comply with local, state, and federal regulations.[1][8] Do not dispose of down the drain or in general trash.[5]

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cdn.pfizer.com [cdn.pfizer.com]
- 4. scribd.com [scribd.com]
- 5. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 6. fishersci.com [fishersci.com]
- 7. msdsdigital.com [msdsdigital.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. cdn.pfizer.com [cdn.pfizer.com]
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